

An In-Depth Technical Guide on 5-Bromo-4-chloroquinazoline

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Compound of Interest

Compound Name: **5-Bromo-4-chloroquinazoline**

Cat. No.: **B105909**

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This document provides core technical data on **5-Bromo-4-chloroquinazoline**, a heterocyclic organic compound relevant to medicinal chemistry and synthetic applications.

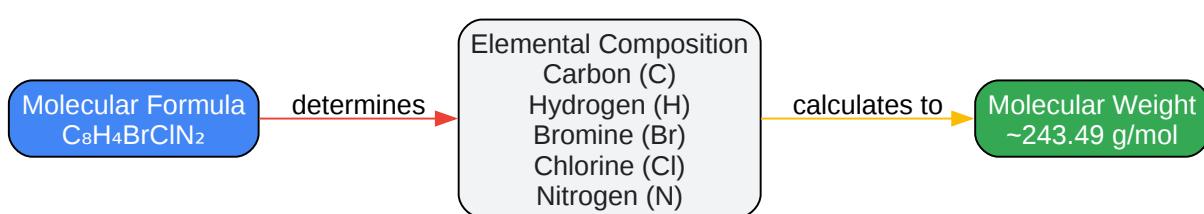
Molecular Data

The fundamental properties of **5-Bromo-4-chloroquinazoline** are summarized below. These values are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₄ BrCIN ₂ [1] [2]
Molecular Weight	243.49 g/mol [2] [3] [4]
Alternate Reference	243.4878 [1]

Logical Relationship of Molecular Components

The molecular formula dictates the elemental composition, which in turn determines the molecular weight. The following diagram illustrates this fundamental relationship.



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